

Comprehensive Spectroscopic Profiling: 2,3,4-Trichloro-8-fluoroquinoline[1]

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Compound of Interest

Compound Name: 2,3,4-Trichloro-8-fluoroquinoline

Cat. No.: B11860031

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Executive Summary & Structural Logic

The target molecule, **2,3,4-Trichloro-8-fluoroquinoline**, presents a unique analytical challenge due to its high halogen content.[1] Unlike standard quinolines, the electron-deficient pyridine ring (loaded with three chlorines) and the fluorinated benzene ring create distinct spectroscopic signatures.[1]

Core Validation Strategy:

- Mass Spectrometry (MS): The primary confirmation tool. The presence of three chlorine atoms creates a diagnostic isotopic cluster that serves as a "fingerprint" for the trichloro-substitution pattern.
- NMR (
H,
C,
F): Used to verify regio-chemistry.[1] The

F nucleus acts as a spin-active probe, splitting neighboring proton and carbon signals to confirm the 8-position substitution.

- IR: Secondary confirmation of the C-Cl and C-F functionalities and absence of carbonyl/hydroxyl precursors.

Mass Spectrometry (MS): The Chlorine Cluster

The most definitive feature of this molecule is its isotopic envelope. Chlorine exists naturally as

Cl (75.8%) and

Cl (24.2%). With three chlorine atoms, the molecular ion (

) splits into a predictable intensity ratio.[\[1\]](#)

Expected Isotopic Abundance Pattern

Formula: C

H

Cl

FN Monoisotopic Mass (

Cl

): ~248.93 Da

Ion	Mass Shift	Composition	Theoretical Intensity (Approx)
M	m/z 249	Cl	100% (Base Peak)
M+2	m/z 251	Cl Cl	~96% (Almost equal to M)
M+4	m/z 253	Cl Cl	~31%
M+6	m/z 255	Cl	~3%

“

Critical QC Check: If your MS data does not show this specific 100 : 96 : 31 ratio for the M, M+2, and M+4 peaks, your product is likely a mixture of dichloro- or tetrachloro- impurities.[\[1\]](#)

Fragmentation Pathway

- [M-Cl]
: Loss of a chlorine radical (m/z ~214).
- [M-Cl-HCN]
: Characteristic quinoline ring contraction/fragmentation.

Nuclear Magnetic Resonance (NMR)

The 8-fluoro substituent is the key to solving the NMR spectrum. It couples to both protons and carbons, creating complex splitting patterns.^[1]

H NMR (Proton)

Only three aromatic protons remain: H5, H6, and H7.^[1]

- H7 (Ortho to F): Expected to be a doublet of doublets (dd). It couples to H6 (Hz) and F8 (Hz).
- H6 (Meta to F): Expected to be a triplet-like dd. It couples to H5 and H7 (Hz). The coupling to F8 () is usually small (< 5 Hz) but may broaden the peak.
- H5 (Para to F): Expected to be a doublet (d). It couples primarily to H6 (Hz).

C NMR (Carbon)

The

C spectrum will display characteristic Carbon-Fluorine () coupling constants.

Carbon Position	Signal Type	Coupling Constant ()	Diagnostic Note
C-8 (C-F)	Doublet	Hz	Most distinctive signal.
C-7 (Ortho)	Doublet	Hz	
C-8a (Bridge)	Doublet	Hz	Quaternary bridgehead carbon.
C-6 (Meta)	Doublet	Hz	
C-2, C-3, C-4	Singlets*	N/A	May show weak long-range coupling.

F NMR

- Signal: Single sharp peak.
- Range: Typically -120 to -140 ppm (relative to CFCI
). This confirms the presence of a single fluorine atom on the aromatic ring.

Infrared Spectroscopy (IR)

IR is used primarily to confirm the chlorination of the precursor (usually a quinolone or hydroxyquinoline).

- Absence of OH/NH: No broad bands at 3200-3400 cm⁻¹.
- Absence of C=O: No strong carbonyl peak at 1650-1700 cm⁻¹
(confirms conversion of the quinolone/amide carbonyl to C-Cl).
- C-F Stretch: Strong band at 1000–1100 cm⁻¹

- C-Cl Stretch: Distinct bands in the fingerprint region, 600–800 cm

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Solvent: CDCl₃

(Deuterated Chloroform) is preferred. DMSO-

can be used if solubility is an issue, but CDCl₃

provides sharper resolution for halogenated aromatics.^[1]

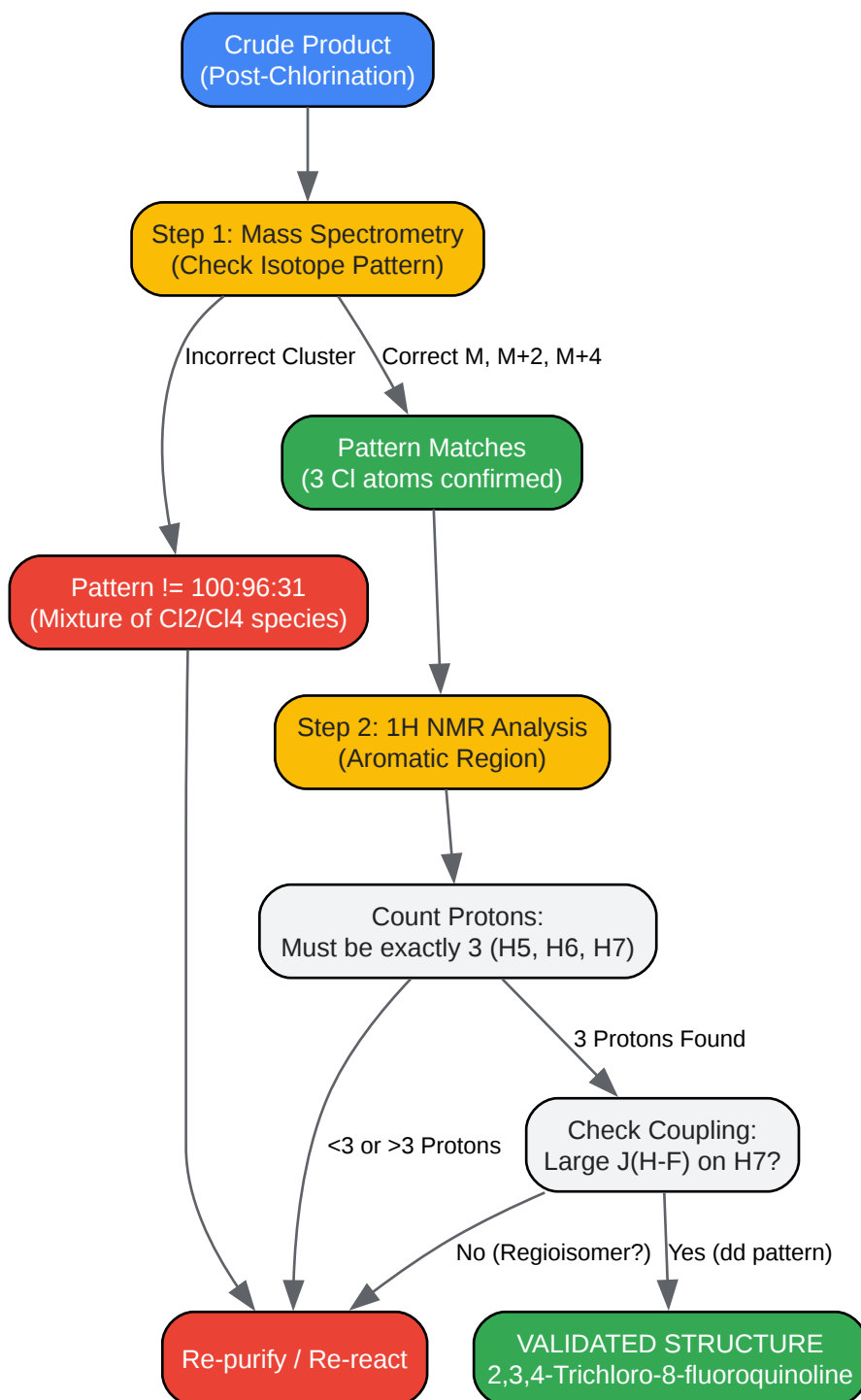
- Concentration: 10-15 mg in 0.6 mL solvent.
- TMS: Ensure Tetramethylsilane (TMS) is present as an internal reference (0.00 ppm).

Protocol B: LC-MS Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge).^[1]
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile (MeCN) + 0.1% Formic Acid.
- Gradient: High organic gradient required (e.g., 50% B to 95% B) due to the lipophilicity of the trichloro-quinoline core.
- Ionization: ESI+ (Electrospray Ionization, Positive Mode).^[1] Note: Highly halogenated aromatics may ionize poorly in ESI; APCI (Atmospheric Pressure Chemical Ionization) is often more effective for this class.

Structural Elucidation Workflow

The following diagram illustrates the logical decision tree for validating the synthesis of **2,3,4-Trichloro-8-fluoroquinoline** from a 4-hydroxy-8-fluoroquinoline precursor.



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Caption: Logical workflow for confirming the identity of **2,3,4-Trichloro-8-fluoroquinoline** using MS isotopes and NMR coupling constants.

References

- Isotopic Abundance of Chlorine: NIST Atomic Weights and Isotopic Compositions. [\[Link\]](#)
- Chlorination of Quinolines: "POCl₃-PCl₅ mixture: A robust chlorinating agent."[\[2\]](#)[\[3\]](#) Journal of the Indian Chemical Society. [\[Link\]](#)[\[2\]](#)
- Fluoroquinolone NMR Data: "Spectroscopic investigations of fluoroquinolones metal ion complexes." Acta Poloniae Pharmaceutica. [\[Link\]](#)[\[1\]](#)
- General Quinoline Spectroscopy: Pretsch, E., et al. Structure Determination of Organic Compounds. Springer. [\[Link\]](#)[\[1\]](#)

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